Definitive Guide to Spectral Analysis: Ethyl 2-bromo-4-nitrobenzoate

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Compound of Interest

Compound Name:	*Ethyl 2-bromo-4-nitrobenzoate*
CAS No.:	*128566-93-8*
Cat. No.:	*B169293*

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Executive Summary & Application Context

Ethyl 2-bromo-4-nitrobenzoate is a critical intermediate in medicinal chemistry, frequently utilized in the synthesis of biaryl scaffolds via Suzuki-Miyaura coupling (leveraging the C-Br bond) or in the reduction of the nitro group to form aniline derivatives.

For researchers and drug development professionals, validating the structural integrity of this compound is paramount, particularly to distinguish it from its carboxylic acid precursor (2-bromo-4-nitrobenzoic acid) or potential regioisomers formed during non-selective bromination.

This guide provides a comparative spectral analysis, establishing the diagnostic NMR fingerprints required to confirm synthesis success and purity without reliance on external reference standards.

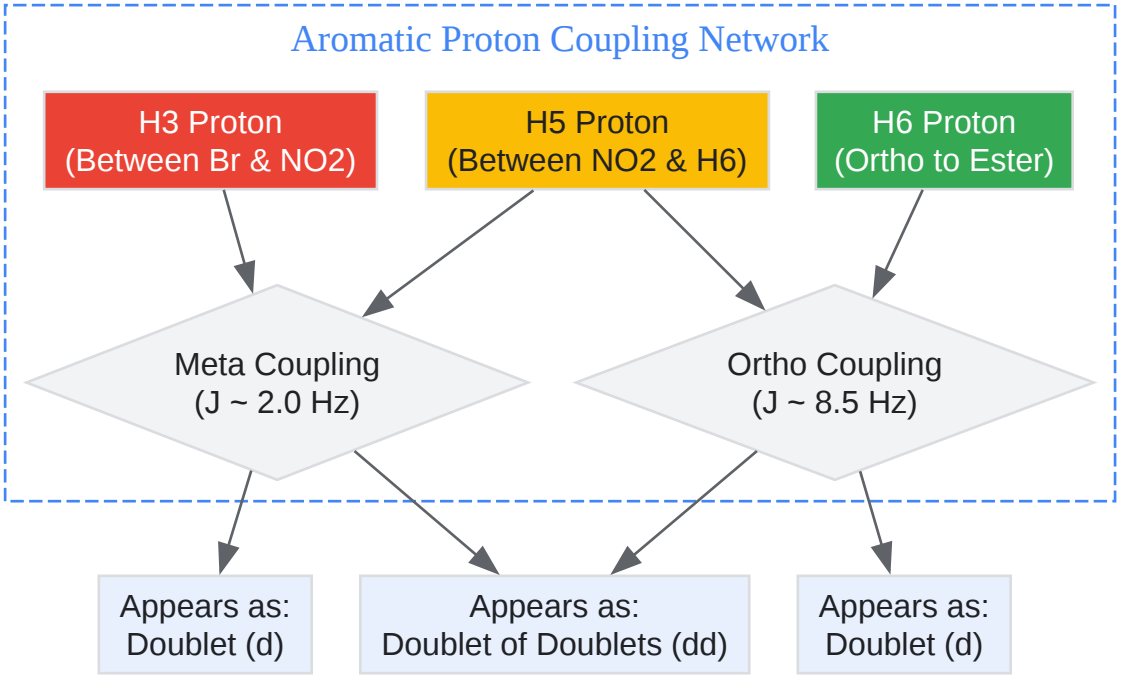
Structural Logic & Electronic Environment

To accurately interpret the spectra, we must first map the electronic environment of the molecule. The benzene ring is 1,2,4-trisubstituted, creating a unique splitting pattern that serves as the primary structural validation tool.

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- Electronic Effects:
  - Nitro Group (-NO_2): Strongly electron-withdrawing (resonance + induction), significantly deshielding ortho protons (H3, H5).[1]
  - Ethyl Ester (-COOEt): Electron-withdrawing, deshielding the ortho proton (H6).[1]
  - Bromine (-Br): Weakly deactivating but ortho-para directing; exerts a heavy atom effect on Carbon-13 shifts.[1]

Visualizing the Splitting Logic (Graphviz)



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Figure 1: Coupling network showing the origin of the observed multiplicity patterns in the aromatic region.

Comparative Analysis: Target vs. Precursor

The most common synthetic route is the Fischer Esterification of 2-bromo-4-nitrobenzoic acid.[1][2] The primary analytical challenge is determining the completion of this reaction.[1]

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Comparison Table: 1H NMR ($CDCl_3$, 400 MHz)

Feature	Precursor: **2-bromo-4-nitrobenzoic acid**	Target: **Ethyl 2-bromo-4-nitrobenzoate**	Analysis Note
-COOH Proton	Broad singlet ~11.0 - 13.0 ppm	Absent	Disappearance confirms consumption of acid.[1]
Ester -OCH_2-	Absent	Quartet (q) at ~4.43 ppm	Diagnostic signal for ester formation.[1]
Ester -CH_3	Absent	Triplet (t) at ~1.42 ppm	Coupled to the methylene group (J=7.1 Hz).[1]
Aromatic H3	Doublet ~8.5 ppm	Doublet ~8.52 ppm	Shift remains similar; highly deshielded by -NO_2 and -Br.[1]
Aromatic H5	dd ~8.2 ppm	dd ~8.25 ppm	"dd" pattern confirms 1,2,4-substitution.
Aromatic H6	Doublet ~8.0 ppm	Doublet ~7.85 ppm	Slightly shielded relative to acid due to ester alkyl group effect.[1]

Comparison Table: 13C NMR ($CDCl_3$, 100 MHz)

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Carbon Type	Precursor Shift (ppm)	Target Shift (ppm)	Assignment Logic
Carbonyl (C=O)	~166.0	164.5	Ester carbonyls typically appear slightly upfield of acids.[1]
Aliphatic (-CH_2-)	Absent	62.5	Oxygen-bound methylene carbon.[1]
Aliphatic (-CH_3)	Absent	14.1	Methyl terminus of the ethyl group.[1]
C-NO_2 (C4)	~149.0	149.5	Deshielded aromatic carbon bearing nitro group.[1]
C-Br (C2)	~122.0	121.8	Distinctive shift due to heavy atom effect (Bromine).[1]

Detailed Spectral Assignment (Experimental Data)

1H NMR (Proton) Specification

Solvent: $CDCl_3$ | Frequency: 400 MHz

- δ 8.52 (d, J = 2.1 Hz, 1H, H-3): This proton appears furthest downfield.[1] It is "sandwiched" between the Nitro and Bromo groups, experiencing maximum deshielding. The small coupling constant (2.1 Hz) corresponds to the meta-coupling with H-5.[1]
- δ 8.25 (dd, J = 8.6, 2.1 Hz, 1H, H-5): This signal is the most complex in the aromatic region. It couples ortho to H-6 (large J) and meta to H-3 (small J), resulting in a doublet of doublets.
- δ 7.85 (d, J = 8.6 Hz, 1H, H-6): Located ortho to the ester group. It shows a clean doublet due to ortho-coupling with H-5.[1]
- δ 4.43 (q, J = 7.1 Hz, 2H, -OCH_2-): The methylene protons are deshielded by the adjacent oxygen, appearing as a quartet.

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- δ 1.42 (t, J = 7.1 Hz, 3H, -CH_3): The methyl protons appear as a triplet in the aliphatic region.

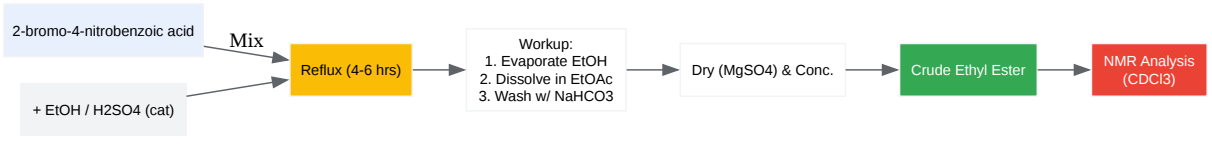
13C NMR (Carbon) Specification

Solvent: $CDCl_3$ | Frequency: 100 MHz

- δ 164.5 (C=O): Ester carbonyl.[1]
- δ 149.5 (C-4): Quaternary aromatic carbon attached to -NO_2.[1]
- δ 136.8 (C-1): Quaternary aromatic carbon attached to Ester.[1]
- δ 129.5 (C-6): Aromatic CH.[1]
- δ 127.8 (C-3): Aromatic CH (deshielded).[1]
- δ 124.2 (C-5): Aromatic CH.[1]
- δ 121.8 (C-2): Quaternary aromatic carbon attached to -Br.[1]
- δ 62.5 (-OCH_2-): Ethyl methylene.[1]
- δ 14.1 (-CH_3): Ethyl methyl.[1][3]

Experimental Protocol: Synthesis & Sample Prep

Workflow Diagram



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Figure 2: Synthesis and analysis workflow for **Ethyl 2-bromo-4-nitrobenzoate**.

Step-by-Step Methodology

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1. Synthesis (Fischer Esterification):

- Reaction: Dissolve 2-bromo-4-nitrobenzoic acid (1.0 eq) in absolute ethanol (excess, serves as solvent). Add catalytic concentrated H_2SO_4 (0.1 eq).[1]
- Conditions: Reflux at 80°C for 4-6 hours. Monitor via TLC (Hexane:EtOAc 4:1).[1] The acid spot (baseline/low Rf) should disappear; the ester spot (high Rf) should appear.[1]
- Workup (Critical for NMR Purity):
  - Concentrate the mixture to remove excess ethanol.[1]
  - Dissolve residue in Ethyl Acetate.[1][4]
  - Wash with Saturated $NaHCO_3$: This step is vital to remove unreacted acid.[1] If this is skipped, the NMR will show a broad -OH peak and confusing aromatic integrals.
  - Dry organic layer over anhydrous $MgSO_4$ and concentrate in vacuo.[1]

2. NMR Sample Preparation:

- Mass: Weigh ~10-15 mg of the dried solid.
- Solvent: Add 0.6 mL of $CDCl_3$ (Deuterated Chloroform).
  - Note: If the compound is not fully soluble, DMSO-d6 may be used. In DMSO-d6, expect the water peak at ~3.33 ppm and solvent residual peak at ~2.50 ppm.
- Tube: Transfer to a clean, dry 5mm NMR tube. Cap and invert to mix.
- Acquisition:
  - 1H: 16 scans, 1-second relaxation delay.
  - 13C: 256-512 scans (due to lower sensitivity and quaternary carbons).

Troubleshooting & Common Pitfalls

- Presence of Broad Singlet > 10 ppm:

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- Diagnosis: Incomplete reaction or poor workup.[1] The starting acid is still present.[1]
- Solution: Re-dissolve in EtOAc and wash thoroughly with $NaHCO_3$ solution.[1]

- Split Ethyl Signals (Two Quartets):
  - Diagnosis: Presence of residual Ethanol solvent.[1][2][5][6]
  - Differentiation: Ethanol -OH appears as a broad singlet/triplet variable between 1-5 ppm.[1] Ethanol $-CH_2-$ quartet is at ~3.7 ppm (distinct from Ester $-CH_2-$ at ~4.4 ppm).[1]

- Complex Aromatic Region (More than 3 signals):
  - Diagnosis: Regioisomer contamination.[1] If the starting material was made via bromination of 4-nitrobenzoic acid, you may have trace 3-bromo-4-nitrobenzoate.[1]
  - Check: Look for a singlet aromatic proton.[1][7][8] The 2-bromo isomer (target) has no aromatic singlets (only d and dd).[1]

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